

BMS-536924: A Technical Guide to Target Specificity and Selectivity

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Compound of Interest

Compound Name: BMS-536924

Cat. No.: B612114

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Introduction

BMS-536924 is a potent and selective small molecule inhibitor targeting the Insulin-like Growth Factor-1 Receptor (IGF-1R) and the Insulin Receptor (IR).[1][2] As a dual inhibitor, it plays a crucial role in the modulation of critical signaling pathways involved in cell growth, proliferation, and survival. This technical guide provides an in-depth analysis of the target specificity and selectivity of **BMS-536924**, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the fields of oncology, cell biology, and drug development.

Target Profile and Selectivity

BMS-536924 is an ATP-competitive inhibitor, demonstrating high affinity for the kinase domains of IGF-1R and IR.[3][4] Its inhibitory activity extends to a lesser extent to other kinases, highlighting a favorable selectivity profile. The quantitative measures of its potency are summarized in the tables below.

Table 1: Primary Target Inhibition

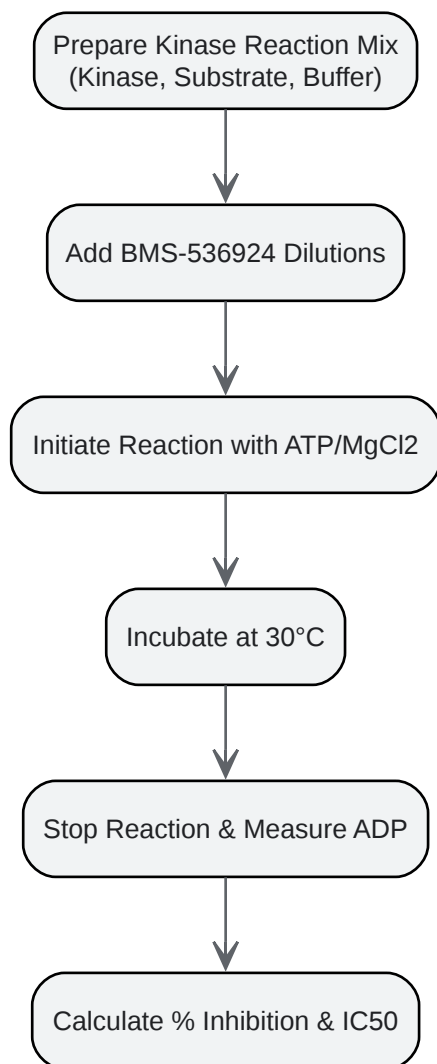
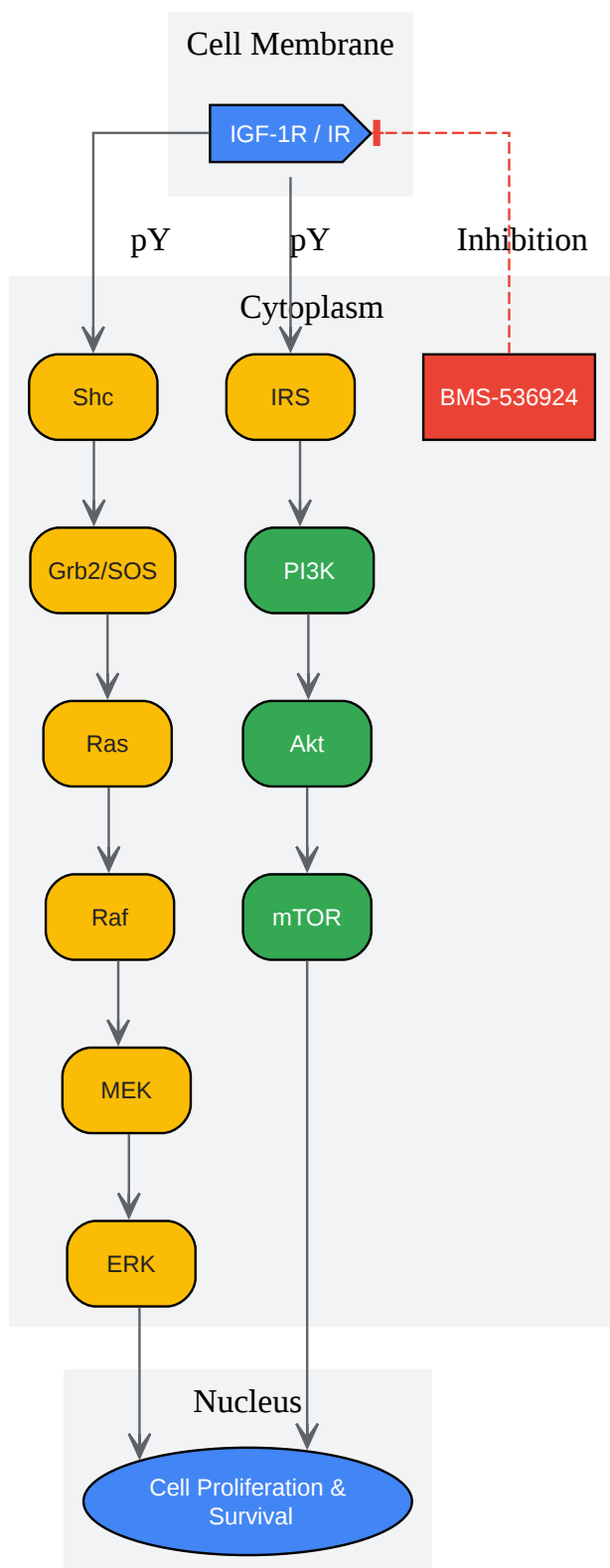
Target	IC50 (nM)
Insulin-like Growth Factor-1 Receptor (IGF-1R)	100[1][2]
Insulin Receptor (IR)	73[1][2]

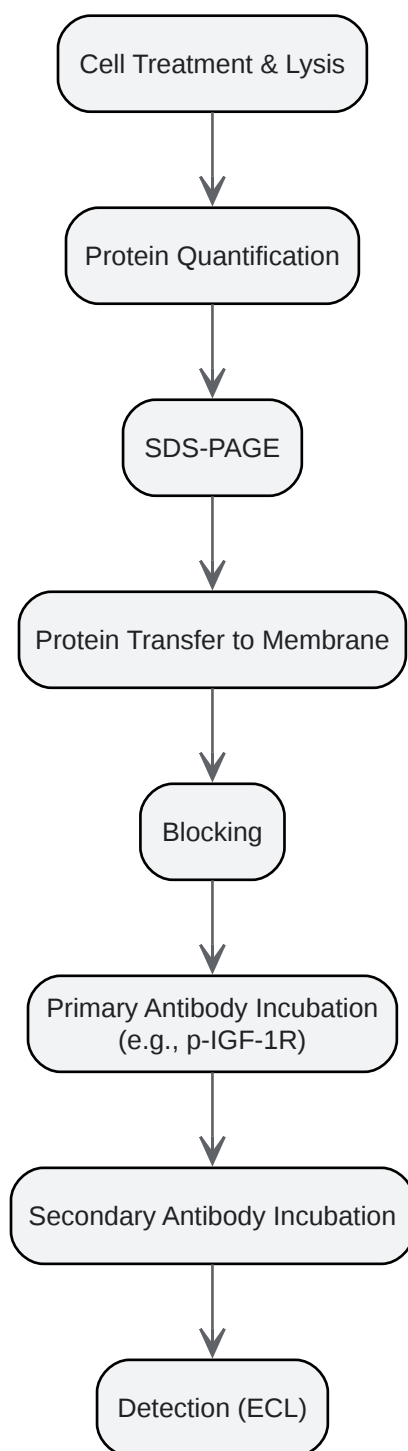
Table 2: Off-Target Kinase Inhibition

Target	IC50 (nM)
Focal Adhesion Kinase (FAK)	150[2][3]
Lymphocyte-specific protein tyrosine kinase (Lck)	341[2][3]
Mitogen-activated protein kinase kinase (MEK)	Modest Activity[3]

Signaling Pathways

BMS-536924 exerts its biological effects by inhibiting the autophosphorylation of IGF-1R and IR, which in turn blocks the activation of downstream signaling cascades. The two primary pathways affected are the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Ras/Mitogen-activated protein kinase (MAPK) pathway.[1] These pathways are integral to cell proliferation, survival, and differentiation.





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- To cite this document: BenchChem. [BMS-536924: A Technical Guide to Target Specificity and Selectivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612114#bms-536924-target-specificity-and-selectivity]

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